

handling and storage conditions for 5-Br-PAPS reagent

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Compound of Interest

Compound Name: 5-Br-PAPS

Cat. No.: B1200731

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Application Notes and Protocols: 5-Br-PAPS Reagent

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Br-PAPS (2-(5-Bromo-2-pyridylazo)-5-[N-propyl-N-(3-sulfopropyl)amino]phenol) is a highly sensitive and water-soluble colorimetric reagent.[1][2] It is widely utilized for the quantitative determination of various metal ions, most notably zinc (Zn^{2+}).[3][4] Its application is crucial in diverse fields including biochemistry, clinical diagnostics, and environmental science.[1][2] The core principle of its function lies in its ability to form a stable and distinctly colored chelate complex with metal ions in an alkaline environment, allowing for spectrophotometric quantification.[1][4]

Chemical and Physical Properties

The key properties of the **5-Br-PAPS** reagent are summarized below.

Property	Value	References
Chemical Name	2-(5-Bromo-2-pyridylazo)-5-[N-propyl-N-(3-sulfopropyl)amino]phenol, disodium salt, dihydrate	[3][5]
Molecular Formula	C ₁₇ H ₁₉ BrN ₄ Na ₂ O ₄ S·2H ₂ O	[1][5]
Molecular Weight	537.34 g/mol	[1][5]
Appearance	Orange to reddish-brown crystalline powder	[3][5]
Solubility	Water-soluble	[1][3]
Optimal pH Range for Zinc Chelation	7.5 - 9.8	[1][3][4]
Maximum Absorbance (λ _{max}) of Zinc Complex	~552 - 560 nm	[1][3][4]

Handling and Storage Conditions

Proper handling and storage are critical to maintain the integrity and performance of the **5-Br-PAPS** reagent.

Condition	Solid Reagent	Reconstituted Solutions	References
Storage Temperature	2-8°C or Room Temperature (18-22°C). Check supplier recommendations.	2-8°C	[5] [6] [7]
Stability	Stable for at least 12 months at 2-8°C.	Working reagent stable for 30 days at 2-8°C. Stock solution (R2) stable for 90 days at 2-8°C.	[5] [7] [8]
Precautions	Protect from moisture and light. Keep tightly closed. Ensure good ventilation of the work station.	Store tightly closed to prevent contamination. Do not use if the solution appears turbid.	[5] [7] [8] [9]
Safety Measures	Wear personal protective equipment. Avoid inhalation of dust. Wash hands after handling.	Do not eat, drink, or smoke when using.	[9] [10]

Experimental Protocols

Protocol 1: Preparation of 5-Br-PAPS Solutions

This protocol details the preparation of a stock solution and a working solution for use in colorimetric assays.

Materials:

- **5-Br-PAPS** reagent powder
- Deionized or distilled water

- Bicarbonate buffer (200 mmol/L, pH 9.8)

- Volumetric flasks

- Pipettes

Procedure:

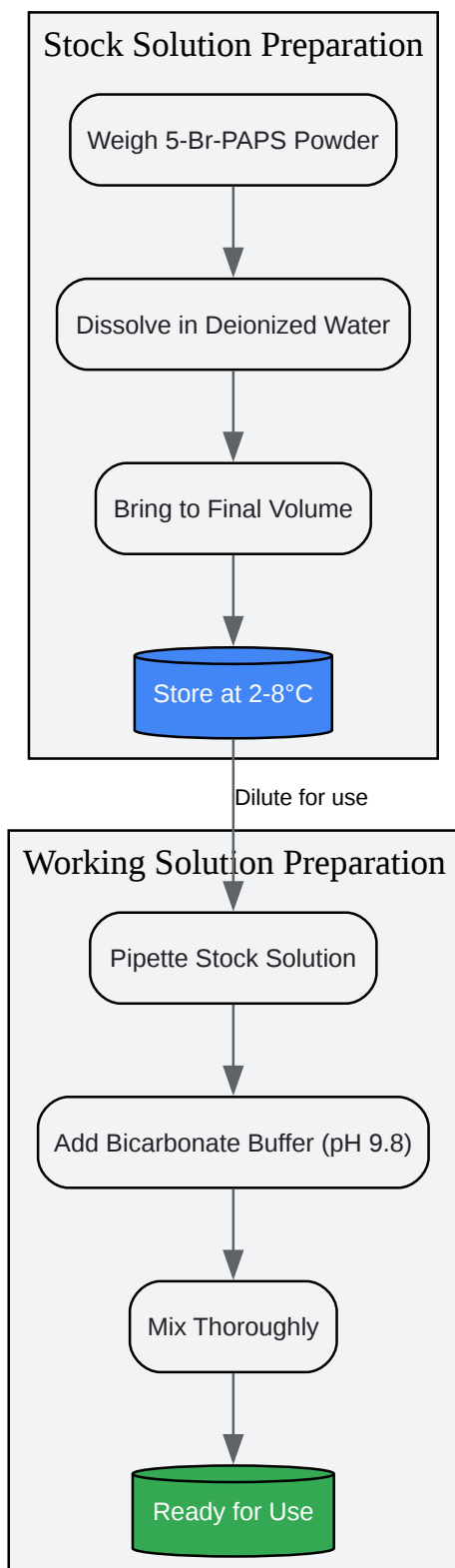
A. Stock Solution Preparation (1.1 mM)

- Calculate Mass: To prepare 100 mL of a 1.1 mM stock solution, weigh out 0.0591 g of **5-Br-PAPS** powder (MW = 537.34 g/mol).[\[1\]](#)
- Dissolution: Transfer the powder to a 100 mL volumetric flask. Add approximately 70-80 mL of deionized or distilled water.
- Mixing: Gently swirl or vortex the flask until the powder is completely dissolved.
- Final Volume: Bring the solution to a final volume of 100 mL with deionized or distilled water. Mix thoroughly.
- Storage: Store the stock solution at 2-8°C.[\[8\]](#)

B. Working Solution Preparation (0.02 mM)

- From Stock Solution:
 - To prepare 10 mL of a 0.02 mM working solution, pipette 0.182 mL of the 1.1 mM stock solution into a 10 mL volumetric flask.[\[1\]](#)
 - Add 9.818 mL of 200 mmol/L Bicarbonate buffer (pH 9.8) to the flask.[\[1\]](#)
 - Mix thoroughly. The working solution is now ready for use.
- Direct Preparation:
 - To directly prepare 100 mL of a 0.02 mM working solution, weigh out 0.00107 g of **5-Br-PAPS** powder.[\[1\]](#)

- Dissolve the powder in 100 mL of 200 mmol/L Bicarbonate buffer (pH 9.8).[\[1\]](#)
- Mix until fully dissolved.



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Caption: Workflow for preparing **5-Br-PAPS** stock and working solutions.

Protocol 2: Colorimetric Determination of Zinc

This protocol provides a general procedure for the quantification of zinc in samples such as serum, plasma, and urine.^[6]

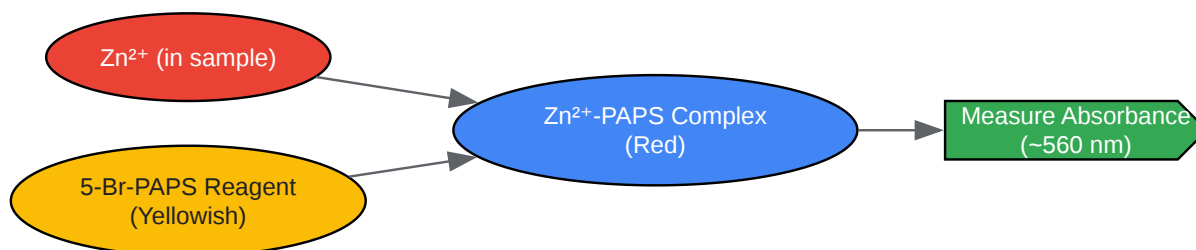
Materials:

- **5-Br-PAPS** working solution (as prepared in Protocol 1)
- Zinc standard solution (e.g., 200 µg/dL)^[6]
- Samples (serum, plasma, etc.)
- Spectrophotometer or microplate reader
- Cuvettes or microplate

Procedure:

- Assay Setup: Prepare tubes or microplate wells for a reagent blank, standard, and samples.
- Reagent Addition: Pipette 1000 µL of the **5-Br-PAPS** working solution into each cuvette.^[6]
- Sample/Standard Addition:
 - Reagent Blank: Add 50 µL of distilled water.
 - Standard: Add 50 µL of the zinc standard solution.^[6]
 - Sample: Add 50 µL of the sample.^[6]
- Incubation: Mix the contents of each cuvette and incubate for 10 minutes at 25°C or 5 minutes at 37°C.^{[4][6]}

- Measurement: Measure the absorbance of the standard (A_STD) and the sample (A_Sample) at 546-560 nm against the reagent blank.[4][6][8]
- Calculation: Calculate the zinc concentration in the sample using the following formula:
 - Zinc Concentration = (A_Sample / A_STD) * Concentration of Standard



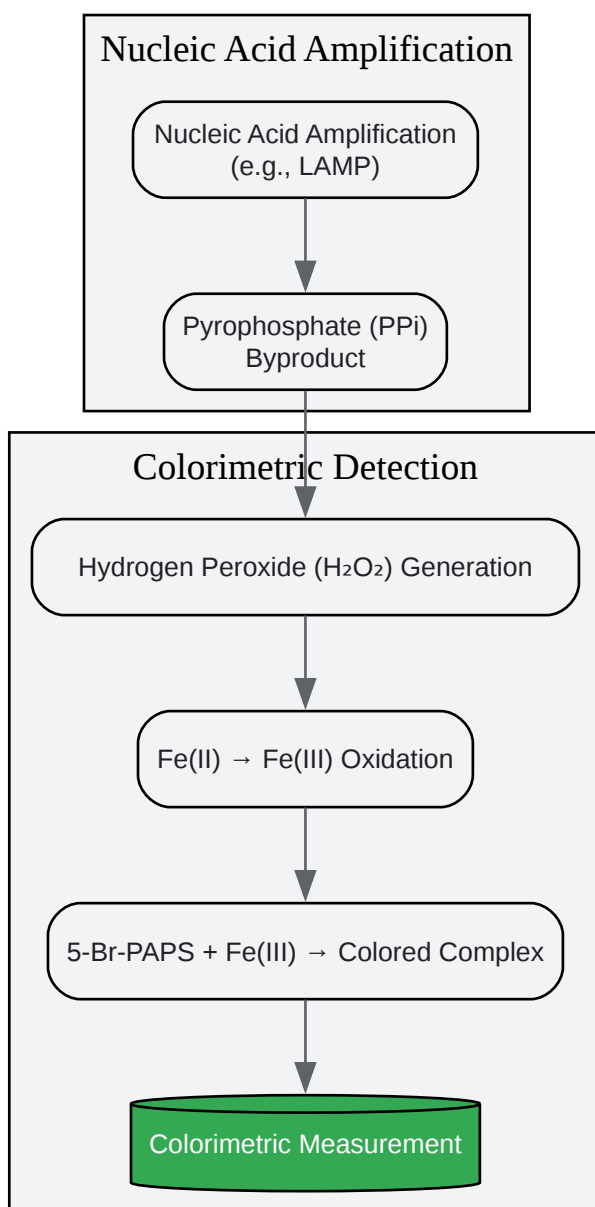
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Caption: Principle of the **5-Br-PAPS** colorimetric assay for zinc detection.

Applications

The primary application of **5-Br-PAPS** is the determination of zinc concentrations in various biological samples.[6][11] It is also used for the detection of other metal ions such as copper (Cu²⁺), iron (Fe²⁺), nickel (Ni²⁺), and cobalt (Co²⁺).[3]

A novel application involves the detection of nucleic acid amplification.[12] This method relies on the detection of pyrophosphate, a byproduct of the amplification process. The pyrophosphate is used to generate hydrogen peroxide, which in turn oxidizes Fe(II) to Fe(III). **5-Br-PAPS** then forms a colored complex with the Fe(III), allowing for sensitive colorimetric detection of the nucleic acid amplification.[12]



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Caption: Workflow for nucleic acid amplification detection using **5-Br-PAPS**.

Performance Characteristics

The **5-Br-PAPS** assay for zinc is known for its high sensitivity and reliability.

Parameter	Value	References
Measuring Range	4 - 2000 µg/dL	[6]
Lower Detection Limit	4 µg/dL	[6]
Interferences	EDTA anticoagulant can mask zinc. No significant interference from high levels of bilirubin, hemoglobin, or triglycerides.	[4][6]

Troubleshooting

Issue	Possible Cause	Solution
Low or no color development	Reagent degradation	Ensure proper storage of 5-Br-PAPS. Prepare fresh working solutions.
Incorrect pH of the buffer	Verify the pH of the bicarbonate buffer is 9.8.	
Presence of chelating agents (e.g., EDTA) in the sample	Use serum or heparinized plasma as the sample.[8]	
High background absorbance	Contaminated reagents or glassware	Use high-purity water and acid-washed glassware.[8]
Turbid working solution	Do not use if the solution appears turbid. Prepare a fresh solution.[8]	

For further information or specific applications, please refer to the manufacturer's safety data sheet and product information.

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